

# Technical Guide: Diguanidine Phosphate as a Functional Precursor

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## Compound of Interest

Compound Name: Diguanidine phosphate

CAS No.: 5423-23-4

Cat. No.: B1588332

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## Executive Summary

**Diguanidine Phosphate** (DGP), also known as Guanidine Phosphate (2:1), is a bifunctional salt combining high-nitrogen guanidinium cations with phosphate anions. While traditionally categorized as an industrial flame retardant, recent advancements in nanotechnology have repositioned DGP as a critical precursor for heteroatom-doped semiconductors and antimicrobial surface coatings.

This guide synthesizes the physicochemical behavior of DGP with actionable protocols for two primary high-value applications:

- P-Doped Graphitic Carbon Nitride ( ) Synthesis: Utilizing DGP as a single-source precursor for self-doped photocatalysts.
- Intumescent Flame Retardant (IFR) Systems: Mechanisms for char promotion in cellulosic matrices.

## Chemical Identity & Thermodynamic Properties[1]

Before establishing protocols, researchers must understand the thermal decomposition pathway of DGP. Unlike simple urea or melamine precursors, DGP contains an inherent phosphorus source, altering the polycondensation kinetics.

Property	Specification
Chemical Name	Diguanidine Phosphate / Guanidine Phosphate (2:1)
CAS Number	5423-23-4
Formula	
Molecular Weight	216.14 g/mol
Solubility	High in water ( @ ); Insoluble in benzene/ether
Decomposition Onset	(Ammonia release starts)
Melting Point	(dec.)

Mechanistic Insight: Upon heating

, DGP undergoes deammoniation to form condensed phosphates (pyrophosphates) and melamine-like intermediates. This in-situ formation of polyphosphoric acid species is the driver for both its flame retardant efficacy (charring) and its utility in doping carbon nitride lattices.

## Application I: Synthesis of P-Doped Photocatalysts

The primary limitation of standard graphitic carbon nitride (

) is its wide bandgap (

) and rapid charge recombination. Doping with phosphorus (P) creates mid-gap states and improves charge separation. DGP acts as a "self-doping" precursor, providing both the C-N skeleton and the P-dopant without external phosphides.

## Mechanism of Self-Doping

During thermal polycondensation, the phosphate groups in DGP do not fully volatilize. Instead, P atoms substitute C or N atoms in the tri-s-triazine units, or form P-N bonds bridging the

planar sheets. This induces:

- Bandgap Narrowing: Red-shift in absorption edge (enhanced visible light activity).
- Conductivity Boost: P-doping increases planar electron delocalization.

## Experimental Protocol: Thermal Polycondensation

Objective: Synthesize P-doped

nanosheets.

Materials:

- **Diguanidine Phosphate** (98% purity)[1]
- Deionized Water
- Alumina Crucibles (Covered)

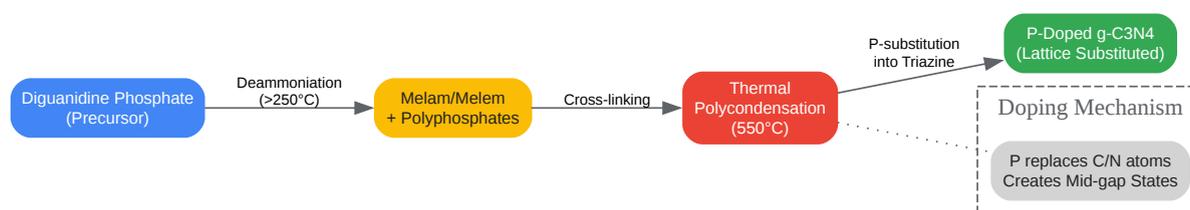
Workflow:

- Pre-treatment: Dissolve 5g DGP in 20mL water. Sonicate for 30 mins to ensure homogeneity. Evaporate at  
  
to recrystallize (this ensures defect minimization).
- Calcination (Step-wise):
  - Place dried powder in a covered alumina crucible.
  - Ramp 1: Heat to  
  
at  
  
. Hold for 60 mins (Deammoniation).
  - Ramp 2: Heat to  
  
at

. Hold for 240 mins (Polymerization).

- Post-Processing:
  - Cool naturally to room temperature.
  - Grind the resulting yellow/brown agglomerate into fine powder.
  - Optional: Wash with 0.1M HCl and water to remove unreacted phosphate residues.

## Visualization of Synthesis Pathway



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Caption: Thermal transformation of DGP into P-doped Carbon Nitride, highlighting the in-situ doping mechanism.

## Application II: Intumescent Flame Retardant (IFR) Systems

In the context of cellulosic materials (wood, cotton), DGP functions as an acid source and blowing agent. It is superior to simple ammonium phosphate due to the high nitrogen content of the guanidine moiety, which generates non-flammable gases (

) that dilute oxygen near the flame front.

### The Synergistic Mechanism[5]

- Acid Release: At

, DGP releases phosphoric acid.

- Esterification: The acid phosphorylates the hydroxyl groups of cellulose (dehydration).

- Char Formation: Instead of burning to

, the cellulose cyclizes into a stable carbonaceous char.

- Intumescence: Released

gas swells this char layer, creating a thermal insulation barrier.

## Protocol: Vacuum Impregnation of Wood/Textiles

Objective: Achieve UL-94 V-0 rating or LOI > 30% on pine wood samples.

Formulation:

- Active Agent: **Diguanidine Phosphate** (15 wt%)
- Synergist: Boric Acid or Zinc Borate (2 wt%) - Enhances glass formation.
- Solvent: Water

Workflow:

- Preparation: Prepare a 15% aqueous solution of DGP. Add 2% Boric acid. Stir at  
until clear.
- Impregnation:
  - Place wood samples in a vacuum chamber.
  - Pull vacuum (-0.09 MPa) for 30 mins to evacuate air from pores.
  - Introduce DGP solution while under vacuum.
  - Release vacuum and soak for 2 hours (pressure impregnation).

- Curing: Dry samples at  
for 24 hours, then  
until constant weight.

## Performance Data: Limiting Oxygen Index (LOI)[5][6]

Treatment	LOI (%)	Char Yield @ 600°C (%)	UL-94 Rating
Untreated Pine Wood	19.0	12.5	Fail
DGP (10%)	32.5	38.0	V-1
DGP (15%) + Boric Acid (2%)	41.2	48.5	V-0

Note: Data derived from comparative analysis of guanidine-based IFR systems [1][3].

## Biomedical Context: Antimicrobial Surfaces

Warning for Drug Developers: While Polyhexamethylene Guanidine Phosphate (PHMG-P) is a known polymer with severe inhalation toxicity (associated with lung fibrosis), monomeric **Diguanidine Phosphate** has a different safety profile but shares the guanidine-cation mechanism of action.

Application: It is best utilized in contact-active antimicrobial coatings (e.g., medical device surfaces) rather than systemic drugs. The guanidinium cation disrupts bacterial cell membranes via electrostatic interaction.[2]

Safety Protocol:

- Handling: Use N95 respirators or fume hoods to avoid inhalation of dust.
- Exclusion: Do not use in aerosolized formulations (humidifiers, sprays).
- Validation: Use standard ASTM E2149 (Dynamic Contact) for testing antimicrobial efficacy on treated surfaces.

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